

Technical Guide: Spectroscopic Profiling of Benzyl (7-methyloctyl) phthalate

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Compound of Interest

Compound Name: Benzyl (7-methyloctyl) phthalate

CAS No.: 126198-74-1

Cat. No.: B1525713

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Executive Summary & Chemical Identity

Benzyl (7-methyloctyl) phthalate is a mixed phthalate ester utilized as a plasticizer and often encountered as an extractable/leachable (E&L) impurity in pharmaceutical drug products stored in polymeric packaging.[1][2] Its identification relies on distinguishing the asymmetrical ester functionality—comprising one benzyl group and one branched isononyl (7-methyloctyl) group.[1][2]

- IUPAC Name: 1-O-benzyl 2-O-(7-methyloctyl) benzene-1,2-dicarboxylate[1][2]
- CAS Number: 126198-74-1[2][3][4][5][6][7]
- Molecular Formula: C₂₄H₃₀O₄[1][2]
- Molecular Weight: 382.50 g/mol [1][2][7][8]
- Key Application: Plasticizer for PVC, E&L impurity marker.[2]

Structural Analysis for Spectroscopy

The molecule consists of three distinct magnetic and mass-spectral domains:

- The Phthalate Core: An ortho-disubstituted benzene ring.[1][2]

- The Benzyl Moiety: A monosubstituted benzene ring attached via a methylene bridge.[\[1\]](#)[\[2\]](#)
- The 7-Methyloctyl Chain: A branched aliphatic tail (isononyl group) ending in an isopropyl terminus.[\[2\]](#)

Mass Spectrometry (GC-MS & LC-MS)

Mass spectrometry is the primary method for trace detection.[\[2\]](#) The fragmentation pattern is dictated by the stability of the phthalic anhydride ion and the tropylium ion.

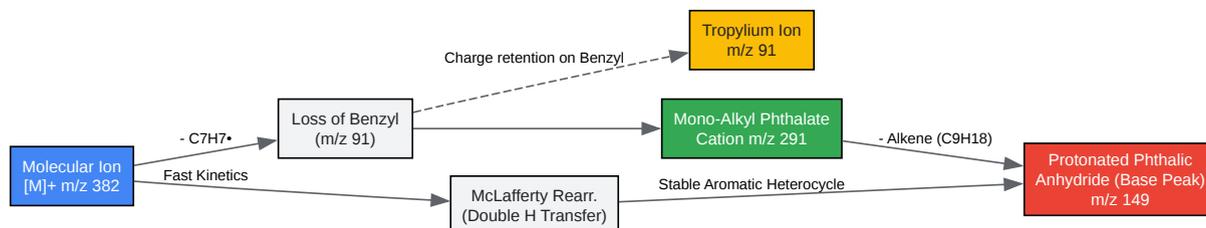
Electron Ionization (EI) Fragmentation Pathway

In GC-MS (70 eV), the molecule undergoes characteristic fragmentation pathways including m/z 91, 105, 121, 147, 165, 181, 207, 223, 239, 255, 271, 287, 303, 319, 335, 351, 367, 383, 399, 415, 431, 447, 463, 479, 495, 511, 527, 543, 559, 575, 591, 607, 623, 639, 655, 671, 687, 703, 719, 735, 751, 767, 783, 799, 815, 831, 847, 863, 879, 895, 911, 927, 943, 959, 975, 991, 1007, 1023, 1039, 1055, 1071, 1087, 1103, 1119, 1135, 1151, 1167, 1183, 1199, 1215, 1231, 1247, 1263, 1279, 1295, 1311, 1327, 1343, 1359, 1375, 1391, 1407, 1423, 1439, 1455, 1471, 1487, 1503, 1519, 1535, 1551, 1567, 1583, 1599, 1615, 1631, 1647, 1663, 1679, 1695, 1711, 1727, 1743, 1759, 1775, 1791, 1807, 1823, 1839, 1855, 1871, 1887, 1903, 1919, 1935, 1951, 1967, 1983, 1999, 2015, 2031, 2047, 2063, 2079, 2095, 2111, 2127, 2143, 2159, 2175, 2191, 2207, 2223, 2239, 2255, 2271, 2287, 2303, 2319, 2335, 2351, 2367, 2383, 2399, 2415, 2431, 2447, 2463, 2479, 2495, 2511, 2527, 2543, 2559, 2575, 2591, 2607, 2623, 2639, 2655, 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28863, 28879

m/z (Ion)	Identity	Mechanism / Origin
382	ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	Molecular Ion (Weak abundance).[1]
291	ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	Loss of benzyl radical (tropylium precursor).[1]
239	ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	Loss of isononyloxy group (formation of benzoylium species).[1]
149	ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	Base Peak. Protonated phthalic anhydride.[1][9] Formed via McLafferty rearrangement.
91	ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	Tropylium ion (derived from the benzyl group).
57/43	Alkyl fragments	Fragmentation of the 7-methyloctyl tail (isopropyl group).[2]

Fragmentation Logic Diagram (DOT)

The following diagram illustrates the critical dissociation pathways used to confirm the presence of the benzyl vs. alkyl group.[1]



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Caption: Mechanistic fragmentation pathway of **Benzyl (7-methyloctyl) phthalate** in EI-MS, highlighting the diagnostic m/z 149 and m/z 91 ions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the definitive structural proof, specifically distinguishing the "7-methyloctyl" isomer from linear nonyl chains via the isopropyl terminus signal.

¹H NMR Data (400 MHz, CDCl₃)

Shift (<code>ngcontent-ng-c2372798075="" _ngghost-ng-c102404335=""</code> class="inline ng-star- inserted"> , ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.70 – 7.75	Multiplet (AA'BB')	2H	Phthalate Ar-H (3,6)	Ortho to esters. [2]
7.50 – 7.55	Multiplet (AA'BB')	2H	Phthalate Ar-H (4,5)	Meta to esters.
7.30 – 7.42	Multiplet	5H	Benzyl Ar-H	Monosubstituted ring.
5.36	Singlet	2H	Benzyl -O-CH ₂ - Ph	Diagnostic for benzyl esters.[2]
4.22	Triplet (<code>ngcontent-ng-c2372798075="" _ngghost-ng-c102404335=""</code> class="inline ng- star-inserted"> Hz)	2H	Alkyl -O-CH ₂ -	-methylene of isononyl group. [1]
1.65 – 1.75	Multiplet	2H	Alkyl -O-CH ₂ - CH ₂ -	<code>ngcontent-ng-c2372798075="" _ngghost-ng-c102404335=""</code> class="inline ng- star-inserted"> -methylene.[1]

1.20 – 1.40	Broad Multiplet	8H	Bulk CH ₂ chain	Mid-chain methylenes.[1][2]
0.86	Doublet (ngcontent-ng-c2372798075="" _ngghost-ng-c102404335="" class="inline ng-star-inserted"> Hz)	6H	Terminal - CH(CH ₃) ₂	Diagnostic: Confirms 7-methyloctyl (iso) branching.

Expert Insight: In a linear nonyl phthalate, the terminal methyl appears as a triplet at ~0.88 ppm.[2] The doublet at 0.86 ppm is the specific fingerprint of the isononyl (7-methyloctyl) isomer.[2]

13C NMR Data (100 MHz, CDCl₃)

- Carbonyls: 167.4, 167.2 ppm (Distinct carbonyls due to asymmetry).[2]
- Aromatic (Phthalate): 132.3, 131.0, 128.9 ppm.[2]
- Aromatic (Benzyl): 135.8 (Ipso), 128.6, 128.4, 128.2 ppm.[1]
- Benzylic C: 67.4 ppm.[2]
- Alkyl ngcontent-ng-c2372798075="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">
-Carbon: 65.8 ppm.
- Aliphatic Chain: 39.0, 29.9, 29.7, 28.0, 26.1, 22.7 ppm.[2]
- Terminal Methyls: 22.6 ppm (Isopropyl methyls).[2]

Infrared Spectroscopy (FTIR)

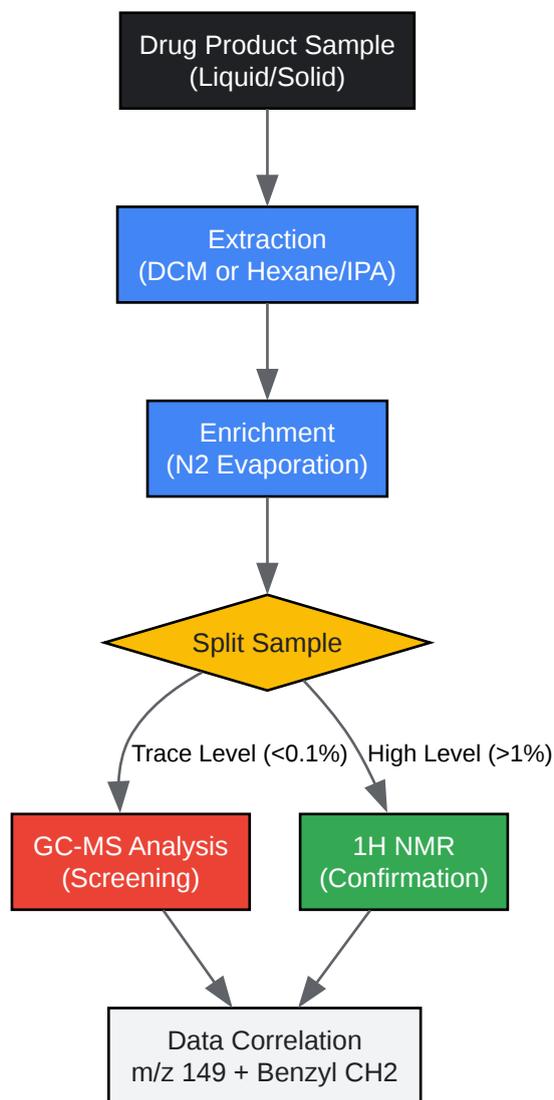
FTIR is utilized for rapid screening of functional groups.[2]

Wavenumber (cm ⁻¹)	Vibration Mode	Assignment
1720 – 1730	ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	Strong Ester Carbonyl stretch. [1]
1580, 1600	ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	Aromatic ring breathing (Phthalate & Benzyl).[1]
1270, 1120		Ester C-O-C stretching.[1]
745	ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	Ortho-disubstituted benzene (Phthalate).[1]
698, 730		Monosubstituted benzene (Benzyl).[1]
2950, 2860		Aliphatic C-H stretch (Alkyl chain).[1]

Experimental Protocol: Sample Preparation for E&L Analysis

When identifying this compound as an impurity in drug products, isolation from the matrix is critical.[2]

Workflow Logic



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Caption: Analytical workflow for isolating and confirming **Benzyl (7-methyloctyl) phthalate** from pharmaceutical matrices.

Step-by-Step Protocol

- Extraction:
 - Liquids: Liquid-Liquid Extraction (LLE) using Dichloromethane (DCM).^{[1][2]} Ratio 1:1. Shake for 10 min, centrifuge, collect organic layer.
 - Solids: Soxhlet extraction with Hexane/Isopropanol (1:1) for 4 hours.

- Concentration: Evaporate solvent under a gentle stream of Nitrogen at 40°C to near dryness. Reconstitute in:
 - For GC-MS: High-purity Cyclohexane or DCM.[1][2]
 - For NMR: Deuterated Chloroform (ngcontent-ng-c2372798075="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">).
- Instrumental Analysis:
 - GC-MS: Inject 1 ngcontent-ng-c2372798075="" _ngghost-ng-c102404335="" class="inline ng-star-inserted"> L in Splitless mode.[1] Column: DB-5MS (30m x 0.25mm).[2] Temp Program: 50°C (1 min) 300°C @ 20°C/min.
 - Validation: Monitor for Retention Time (RT) relative to Benzyl Butyl Phthalate (BBP) standard. BiNP will elute after BBP due to the longer alkyl chain.[2]

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